3-Isobutoxy-4-nitrobenzoic acid solubility data

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Compound of Interest

Compound Name:	*3-Isobutoxy-4-nitrobenzoic acid*
CAS No.:	*859034-50-7*
Cat. No.:	*B2365674*

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An In-depth Technical Guide to the Solubility of **3-Isobutoxy-4-nitrobenzoic Acid**

Abstract

The solubility of an active pharmaceutical ingredient (API) or a key intermediate is a critical physicochemical parameter that profoundly influences its bioavailability, processability, and formulation development. **3-Isobutoxy-4-nitrobenzoic acid** is a substituted benzoic acid derivative with potential applications in medicinal chemistry and materials science. This technical guide addresses the notable gap in publicly available solubility data for this compound. Rather than merely reporting existing data, this document serves as a comprehensive methodological framework for researchers and drug development professionals. It outlines the theoretical considerations governing the solubility of **3-isobutoxy-4-nitrobenzoic acid**, provides a detailed, field-proven experimental protocol for its determination using the isothermal shake-flask method, and establishes a robust analytical workflow via High-Performance Liquid Chromatography (HPLC). The causality behind each experimental step is explained to ensure both reproducibility and a deep understanding of the underlying principles.

Introduction and Physicochemical Context

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3-Isobutoxy-4-nitrobenzoic acid belongs to the nitrobenzoic acid family, which are versatile intermediates in the synthesis of pharmaceuticals and dyes.[1] The molecular structure, featuring a carboxylic acid group, a nitro group, and an isobutoxy group, dictates a complex solubility profile. The polar carboxylic acid and nitro functions can engage in hydrogen bonding, while the non-polar isobutyl chain introduces lipophilic character. This amphiphilic nature suggests that its solubility will be highly dependent on the choice of solvent, pH, and temperature.

While extensive solubility data exists for related analogs like 3-methyl-4-nitrobenzoic acid[2], 3-nitrobenzoic acid[3][4], and 4-nitrobenzoic acid[5][6], specific experimental values for the 3-isobutoxy derivative are not readily found in scientific literature. This guide provides the necessary tools to generate this critical data in a reliable and scientifically rigorous manner.

Physicochemical Properties (Predicted and Analog-Derived)

A summary of the key properties of **3-isobutoxy-4-nitrobenzoic acid** is presented below. These values are foundational for designing solubility experiments and analytical methods.

Property	Value	Source / Method
Molecular Formula	$C_{11}H_{13}NO_5$	Calculation[7]
Molecular Weight	239.23 g/mol	Calculation[7]
General Appearance	Expected to be a crystalline solid	Analog Comparison
pKa (Predicted)	~3.5	Analog Comparison (4-nitrobenzoic acid pKa is 3.44)[6]
LogP (Predicted)	~2.5 - 3.0	Estimation based on structural fragments

Theoretical Framework for Solubility

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The dissolution of a solid in a liquid is a thermodynamic process governed by the free energy change of the system. For **3-isobutoxy-4-nitrobenzoic acid**, solubility is primarily influenced by:

- Solvent Polarity: Polar protic solvents (e.g., alcohols) are expected to be effective due to their ability to form hydrogen bonds with both the carboxylic acid and nitro groups. Polar aprotic solvents (e.g., acetone, ethyl acetate) can also act as hydrogen bond acceptors. Non-polar solvents (e.g., toluene, hexane) are anticipated to be poor solvents due to the molecule's overall polarity. Studies on similar nitrobenzoic acids confirm a solubility order generally following: polar aprotic > alcohols > non-polar solvents.[2][3]

- Temperature: The dissolution of most crystalline organic acids is an endothermic process.[2] Therefore, the solubility of **3-isobutoxy-4-nitrobenzoic acid** is expected to increase with rising temperature, a principle that is fundamental to purification by recrystallization.

- pH (for aqueous systems): As a carboxylic acid, its aqueous solubility will be highly pH-dependent. At pH values below its pKa (~3.5), it will exist predominantly in its neutral, less soluble form. As the pH increases above the pKa, it will deprotonate to form the more soluble carboxylate salt.

Experimental Protocol: Isothermal Solubility Determination

The following protocol describes the isothermal shake-flask method, a gold-standard technique for determining equilibrium solubility.[8] This method ensures that the solvent is fully saturated with the solute at a constant temperature, providing a thermodynamically stable and accurate measurement.

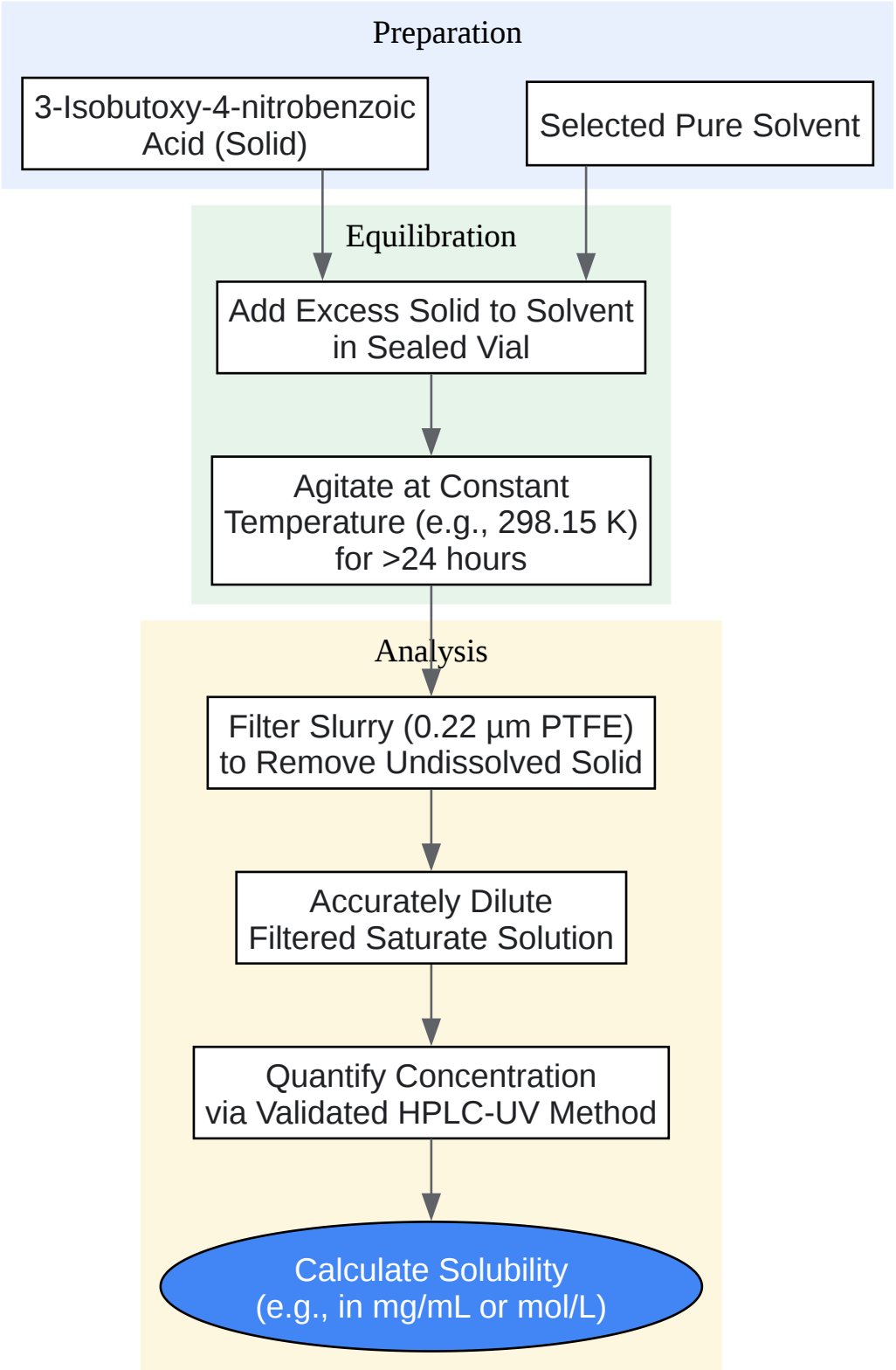
Rationale for Method Selection

The isothermal shake-flask method is chosen for its reliability and simplicity. It allows for a sufficient equilibration time, which is critical for compounds that may have slow dissolution kinetics, ensuring that the measured concentration represents the true equilibrium solubility.

Workflow for Solubility Determination

The overall experimental process is depicted in the following diagram.

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Caption: Isothermal shake-flask solubility determination workflow.

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Detailed Step-by-Step Protocol

- Preparation:
  - Add an excess amount of crystalline **3-isobutoxy-4-nitrobenzoic acid** to a series of 4 mL amber glass vials. "Excess" means enough solid remains undissolved at equilibrium, which can be confirmed visually.
  - Pipette a precise volume (e.g., 2.0 mL) of each selected pure solvent into the corresponding vials. Recommended starting solvents, based on data from analogs, include methanol, ethanol, isopropanol, ethyl acetate, acetone, acetonitrile, and toluene.[2] [3]
  - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a constant-temperature orbital shaker or water bath set to the desired temperature (e.g., 298.15 K / 25 °C).
  - Agitate the vials at a moderate speed for a predetermined period (a minimum of 24-48 hours is recommended to ensure equilibrium is reached).
- Sample Collection and Preparation:
  - After equilibration, stop the agitation and allow the vials to stand undisturbed at the set temperature for at least 2 hours to allow undissolved solids to settle.
  - Carefully draw the supernatant (the saturated solution) using a disposable syringe.
  - Immediately attach a 0.22 µm syringe filter (PTFE is recommended for its broad solvent compatibility) and filter the solution into a clean, pre-weighed HPLC vial. This step is critical to remove all particulate matter.
  - Accurately dilute a known volume or weight of the filtered saturate with the corresponding pure solvent to a concentration that falls within the linear range of the HPLC calibration curve.

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- Concentration Analysis (HPLC-UV):
  - Analyze the diluted samples using a validated HPLC-UV method (see Section 4 for details).
  - Determine the concentration of **3-isobutoxy-4-nitrobenzoic acid** in the diluted sample by comparing its peak area to a standard calibration curve.
  - Back-calculate the concentration in the original undiluted saturated solution, accounting for the dilution factor. The result is the equilibrium solubility of the compound in that solvent at that temperature.

Analytical Method: HPLC-UV for Quantification

High-Performance Liquid Chromatography with UV detection is the preferred method for quantifying organic acids due to its specificity, sensitivity, and robustness.[9]

Proposed HPLC Conditions

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Parameter	Condition	Rationale
Column	C18 Reverse-Phase (e.g., 150 mm x 4.6 mm, 5 µm)	Provides excellent retention and separation for moderately polar aromatic compounds.
Mobile Phase	Isocratic mixture of Acetonitrile and Water with 0.1% Formic Acid	The organic modifier (acetonitrile) controls retention time. The acidic modifier (formic acid) suppresses the ionization of the carboxylic acid group, ensuring a sharp, symmetrical peak shape.
Flow Rate	1.0 mL/min	A standard flow rate for analytical separations providing good efficiency and reasonable run times.
Injection Volume	10 µL	A typical volume that balances sensitivity with the risk of column overload.
Detection	UV at λmax (~260-280 nm)	The nitroaromatic structure is expected to have a strong UV absorbance in this range, providing high sensitivity. The exact λmax should be determined experimentally.
Column Temp.	30 °C	Maintaining a constant column temperature ensures reproducible retention times.

Method Validation

The trustworthiness of the solubility data hinges on a properly validated analytical method. Key validation parameters include:

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- Linearity: A calibration curve should be prepared using at least five standard concentrations of **3-isobutoxy-4-nitrobenzoic acid**. The response should be linear with a correlation coefficient (r^2) > 0.999.
- Accuracy & Precision: Determined by analyzing samples of known concentration at multiple levels (low, medium, high) on the same day (precision) and on different days (intermediate precision).
- Specificity: Ensure that no peaks from solvent impurities or excipients co-elute with the analyte peak.

Data Presentation and Interpretation

Once generated, the quantitative solubility data should be summarized in a clear, structured table for easy comparison and interpretation.

Example Data Table

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Solvent	Temperature (K)	Solubility (mg/mL)	Solubility (mol/L)	Molar Solubility (x)
Methanol	298.15	Experimental Value	Calculated Value	Calculated Value
Ethanol	298.15	Experimental Value	Calculated Value	Calculated Value
Isopropanol	298.15	Experimental Value	Calculated Value	Calculated Value
Ethyl Acetate	298.15	Experimental Value	Calculated Value	Calculated Value
Acetone	298.15	Experimental Value	Calculated Value	Calculated Value
Acetonitrile	298.15	Experimental Value	Calculated Value	Calculated Value
Toluene	298.15	Experimental Value	Calculated Value	Calculated Value
Water (pH 2)	298.15	Experimental Value	Calculated Value	Calculated Value
Water (pH 7.4)	298.15	Experimental Value	Calculated Value	Calculated Value

Conclusion for the Field

This guide provides a comprehensive and scientifically grounded framework for determining the solubility of **3-isobutoxy-4-nitrobenzoic acid**. By combining a robust experimental protocol with a validated analytical method, researchers in pharmaceutical development and chemical synthesis can generate the high-quality, reliable data necessary to advance their work. The principles and methodologies outlined herein are not only applicable to the title compound but can also be adapted for other novel chemical entities where solubility data is a prerequisite for successful research and development.

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